

# Application Note: (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic Acid in Modern Organic Synthesis

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## Compound of Interest

**Compound Name:** (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid

**Cat. No.:** B1418417

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## Abstract

**(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid**, a specialized arylboronic acid, has emerged as a pivotal building block in contemporary organic synthesis. Its unique substitution pattern—featuring an ortho-methoxy group and a para-diethylcarbamoyl moiety—imparts distinct reactivity and functionality, making it an invaluable tool for constructing complex molecular architectures. This guide provides an in-depth analysis of its properties, core applications in palladium-catalyzed cross-coupling reactions, and detailed protocols tailored for synthetic chemists in the pharmaceutical and materials science sectors.

## Introduction: Structural Significance and Physicochemical Properties

Organoboron compounds are fundamental reagents in synthetic chemistry due to their versatile reactivity, stability, and generally low toxicity.<sup>[1]</sup> Among these, **(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid** (CAS No. 913835-34-4) is a highly functionalized reagent designed for targeted synthetic applications.

**Structural Analysis:** The strategic placement of its functional groups is key to its utility:

- Boronic Acid Moiety [-B(OH)<sub>2</sub>]: The reactive center for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.
- Ortho-Methoxy Group (-OCH<sub>3</sub>): This electron-donating group can influence the electronic properties of the phenyl ring. More importantly, its position can promote a "chelation effect," where the oxygen atom coordinates to the palladium center during the catalytic cycle. This coordination can alter the geometry of the transition state, potentially influencing reaction selectivity and efficiency.[2][3]
- Para-Diethylcarbamoyl Group [-C(O)N(C<sub>2</sub>H<sub>5</sub>)<sub>2</sub>]: This robust amide group serves as an electron-withdrawing feature and a key structural motif. It enhances the compound's utility in medicinal chemistry, where the amide bond is a common pharmacophore. The diethyl substitution increases lipophilicity, a property often tuned in drug candidates.[4]

#### Physicochemical Data Summary:

Property	Value
CAS Number	913835-34-4
Molecular Formula	C <sub>12</sub> H <sub>18</sub> BNO <sub>4</sub>
Molecular Weight	251.09 g/mol
Appearance	Typically an off-white to white solid
Solubility	Soluble in organic solvents like Dioxane, THF, DMF

## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura reaction is a powerful method for forming carbon-carbon bonds between organoboron compounds and organic halides or triflates.[5] **(4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic acid** is an exemplary coupling partner for introducing its substituted phenyl ring into target molecules.

## Mechanistic Rationale

The reaction proceeds via a catalytic cycle involving a palladium complex. The presence of a base is crucial, as it activates the boronic acid to form a more nucleophilic boronate species ( $[\text{ArB}(\text{OH})_3]^-$ ), which is essential for the key transmetalation step.<sup>[6][7]</sup>

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## References

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 3. BJOC - Some mechanistic aspects regarding the Suzuki–Miyaura reaction between selected ortho-substituted phenylboronic acids and 3,4,5-tribromo-2,6-dimethylpyridine [beilstein-journals.org]
- 4. (4-(Diethylcarbamoyl)-2-methoxyphenyl)boronic Acid|CAS 913835-34-4 [benchchem.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. benchchem.com [benchchem.com]
- 7. macmillan.princeton.edu [macmillan.princeton.edu]
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